(4-Chloro-2-hydroxy-6-methylphenyl)boronic Acid: Proper Disposal Procedures

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Compound of Interest		
Compound Name:	*(4-Chloro-2-hydroxy-6-methylphenyl)boronic acid*	
CAS No.:	*1207961-50-9*	
Cat. No.:	*B594676*	*Get Quote*

Executive Summary: The "Halogenated" Imperative

Immediate Action Required: This compound contains a chlorine atom bonded to the aromatic ring. It must be segregated into Halogenated Waste streams.

Critical Error to Avoid: Do not dispose of this compound in general "Non-Halogenated" organic waste or standard trash. Combustion of chlorinated aromatics in standard incinerators (lacking specific scrubbers) can catalyze the formation of dioxins and hydrochloric acid, violating EPA/RCRA compliance and endangering facility infrastructure.

Chemical Profile & Hazard Identification

Understanding the molecule's structure is the first step in self-validating the disposal protocol.

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Property	Data	Operational Implication
Chemical Name	(4-Chloro-2-hydroxy-6-methylphenyl)boronic acid	Chlorine dictates waste stream.[1][2] Boronic Acid dictates stability concerns.[3][4]
Functional Groups	Aryl Chloride, Phenol, Boronic Acid	Acidic nature; potential for skin absorption; degradation to boric acid.[1][2]
Physical State	Solid (Powder)	Dust generation is a primary inhalation risk.[1][2]
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.)	Standard PPE (Nitrile gloves, safety glasses, fume hood) is mandatory.[1][2]
Reactivity	Susceptible to oxidation (deboronation)	DO NOT MIX with strong oxidizing agents (e.g., ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted"> , KMnO4) in waste containers.[1]

Pre-Disposal Treatment & Segregation Logic

As a researcher, you must treat the waste container as a chemical reactor. This compound is generally stable but can undergo protodeboronation (loss of the boron group) or oxidation.

The "Self-Validating" Protocol

- Check the Cl: The presence of Chlorine (Cl) automatically flags this as Halogenated.
- Check the pH: As a phenolic boronic acid, it is slightly acidic. Ensure the waste container is compatible (HDPE or Glass).

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- Check the Oxidizers: Boronic acids react exothermically with peroxides to form phenols (in this case, a chlorinated phenol). Ensure the waste stream is free of active oxidizers to prevent thermal runaway.

Visualizing the Segregation Logic

The following decision tree illustrates the critical decision points for segregating this specific chemical.

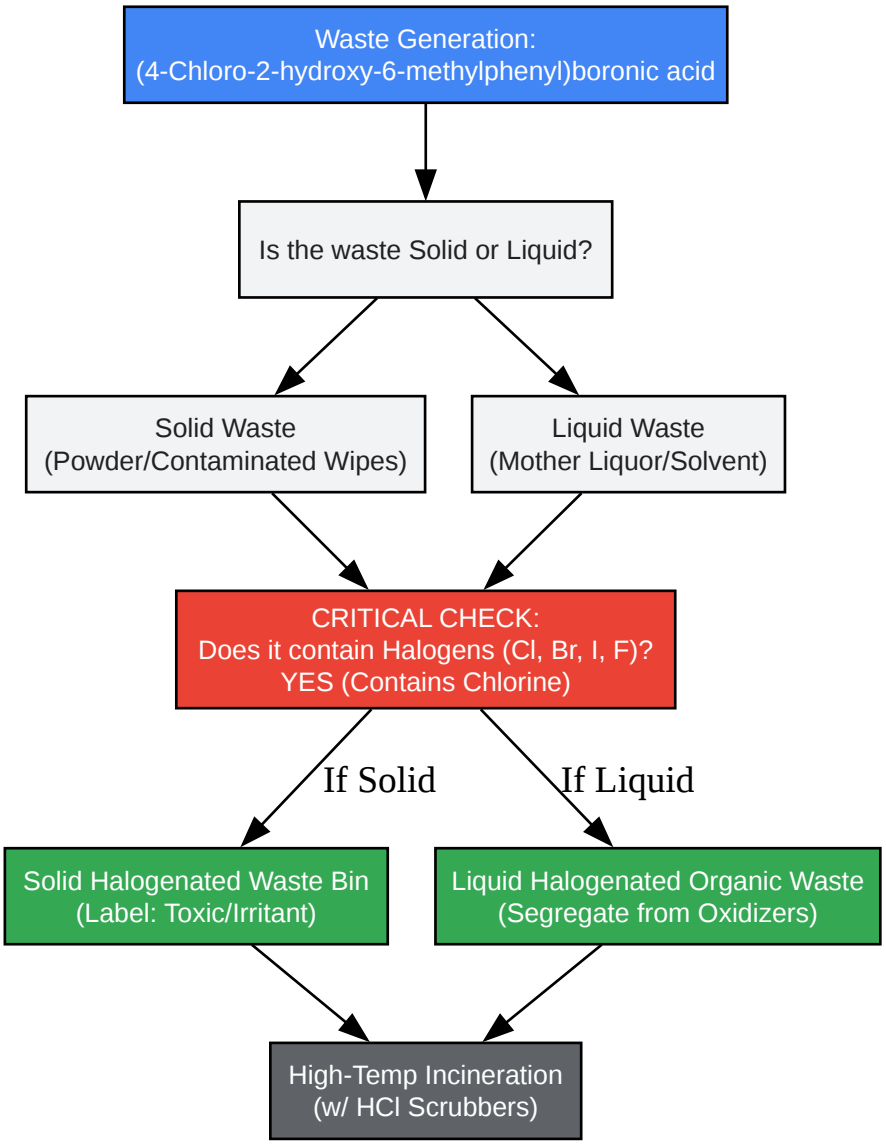

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Figure 1: Segregation decision tree emphasizing the critical halogen check required for regulatory compliance.

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Step-by-Step Disposal Workflows

Scenario A: Disposal of Pure Solid / Excess Reagent

Context: Expired shelf-life or contaminated solid reagent.[1][2]

- PPE Verification: Don nitrile gloves (0.11mm min), safety glasses, and lab coat. Perform inside a fume hood to capture dust.
- Container Selection: Use a wide-mouth HDPE jar or a heavy-duty clear waste bag (double-bagged).[1][2]
- Transfer: Transfer the solid carefully. If the original container is small (<50g), dispose of the entire container to minimize dust exposure.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**(4-Chloro-2-hydroxy-6-methylphenyl)boronic acid**"[1][2]
  - Hazard Checkbox: Toxic, Irritant.
  - Tag: "Solid Halogenated Waste."
- Satellite Accumulation: Place in the designated Halogenated Solid Waste drum in your lab's satellite accumulation area.

Scenario B: Disposal of Reaction Mixtures (Liquids)

Context: Mother liquor from recrystallization or reaction solvent.[1]

- Compatibility Check: Ensure the solvent stream is compatible. (e.g., If dissolved in Dichloromethane (DCM), it is already halogenated.[2] If in Methanol, it must now be moved to the Halogenated stream because of the solute).
- Quenching (If Reactive): If the reaction involved reactive species (like hydrides or strong oxidizers), quench them fully before adding the boronic acid waste to the central carboy.
- Transfer: Pour into the "Halogenated Organic Solvents" carboy.

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- Log It: Record the addition on the waste log sheet. Approximate the concentration of the boronic acid to alert EHS to the presence of phenols.

Operational Workflow Diagram

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Figure 2: Linear operational workflow for the safe disposal of halogenated boronic acid waste. [1][2][5]

Emergency Response: Spills

In the event of a benchtop spill of the solid powder:

- Do not blow dust. Avoid creating an aerosol.[6]
- Dampen: Cover the spill with a paper towel dampened with water or a compatible solvent (e.g., ethanol) to suppress dust.
- Sweep/Scoop: Use a dustpan or scoop to collect the damp solid.
- Disposal: Place the waste and the contaminated paper towels into the Solid Halogenated Waste bag.
- Decontaminate: Wipe the surface with a mild soap solution (boronic acids are soluble in basic water, but mild soap is safer for general cleaning) followed by water.

Regulatory Framework (US Context)

- RCRA Classification: This material likely falls under "Process Waste" unless it is a commercial chemical product being discarded unused. Due to the Chlorine, it contributes to the waste stream classification of Halogenated Organic Compounds (HOCs).
- Incineration Requirement: HOCs generally require incineration at temperatures >1000°C with specific residence times to destroy the carbon-halogen bond and scrubbers to capture the

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resulting HCl gas [1].

- EPA Waste Codes: While there is no specific "U" or "P" code for this exact CAS number, if mixed with spent halogenated solvents, the mixture adopts F-codes (e.g., F001, F002) [2].[2]

References

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